

Assessing the Toxicological Profile of 1-Ethenylcyclopropane-1-sulfonamide: A Comparative Guide

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Compound of Interest

Compound Name: 1-Ethenylcyclopropane-1-sulfonamide

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Disclaimer: Direct toxicological data for **1-Ethenylcyclopropane-1-sulfonamide** is not publicly available at the time of this publication.^{[1][2]} This guide provides a comparative assessment based on the toxicological profiles of structurally related compounds and the general class of sulfonamides to infer a potential toxicological profile. All data for the target compound should be considered predictive until confirmed by experimental studies.

Introduction

1-Ethenylcyclopropane-1-sulfonamide is an organic compound featuring a cyclopropane ring, a sulfonamide functional group, and an ethenyl (vinyl) substituent.^[3] Its unique structure, combining the strained cyclopropane ring with the pharmacologically significant sulfonamide group, makes it a molecule of interest for synthetic and medicinal chemistry.^[3] Understanding its toxicological profile is crucial for safe handling and for evaluating its potential in drug development. This guide compares the limited available data with that of its structural analogs to build a predictive toxicological assessment.

Comparative Toxicological Data

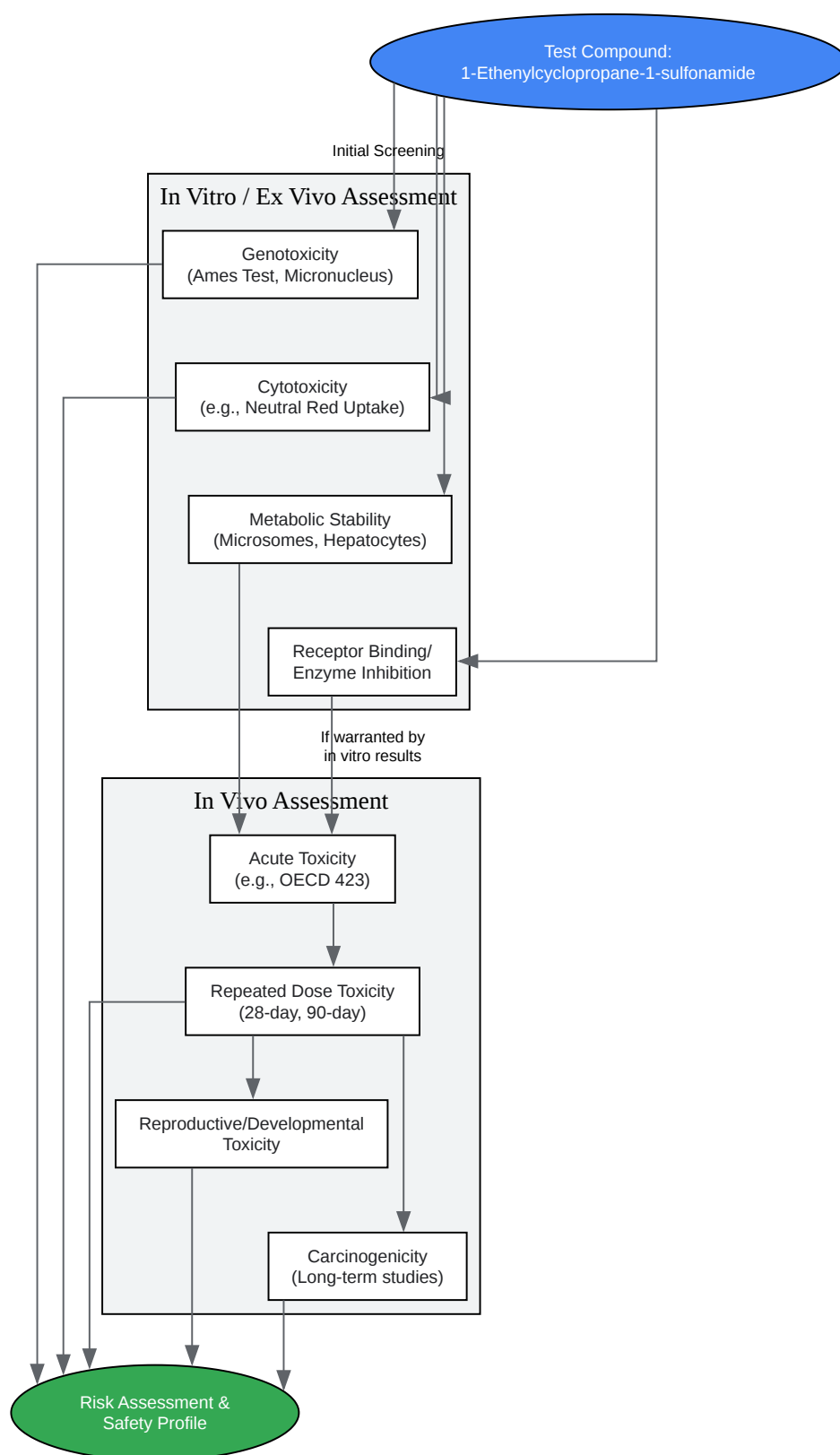
The following table summarizes the known toxicological information for **1-Ethenylcyclopropane-1-sulfonamide** and its key structural fragments or related molecules. This comparison allows for an estimation of its potential hazards.

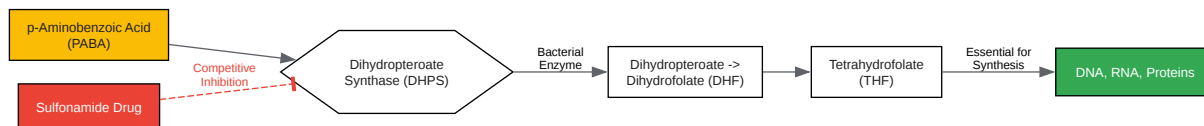
Toxicological Endpoint	1-Ethenylcyclopropane-1-sulfonamide	Cyclopropanesulfonamide (Analog)	Ethenylcyclopropane (Analog)	General Sulfonamides (Chemical Class)
Acute Oral Toxicity	Data not available[2]	Harmful if swallowed (Acute Tox. 4 Oral)[4]	Data not available	Varies; some are of low toxicity, while others can be harmful.[5]
Dermal Toxicity	Data not available[2]	Data not available	Data not available	Generally low, but can cause skin irritation.[6]
Inhalation Toxicity	Data not available[2]	Data not available	May cause respiratory irritation[7]	Can cause respiratory irritation.[6]
Eye Irritation	Data not available	Causes serious eye irritation (Eye Irrit. 2)[4]	Causes serious eye irritation[7]	Can cause eye irritation.[6]
Skin Irritation	Data not available	Data not available	Causes skin irritation[7]	Can cause skin irritation.[6]
Genotoxicity	Data not available	Data not available	Data not available	Generally not genotoxic, but some exceptions exist.
Hypersensitivity	Data not available	Data not available	Data not available	Known to cause allergic reactions; severe reactions like Stevens-Johnson syndrome are a known risk.[5]
Other Key Toxicities	Data not available	Data not available	Highly flammable liquid and vapor[7]	Potential for nephrotoxicity (kidney damage)

and
hematological
effects (e.g.,
hemolytic
anemia).^{[5][8]}

Key Signaling Pathways and Experimental Workflows

Visualizations are provided for a standard toxicological assessment workflow and the primary mechanism of action for sulfonamide-based antimicrobials.





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